

# (R)-3-Phenylpyrrolidine Hydrochloride: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: (R)-3-Phenylpyrrolidine  
hydrochloride

Cat. No.: B591916

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **(R)-3-Phenylpyrrolidine hydrochloride**. The following sections detail the compound's properties, potential hazards, necessary precautions, and emergency procedures to ensure the safety of laboratory and research personnel.

## Chemical and Physical Properties

**(R)-3-Phenylpyrrolidine hydrochloride** is a solid organic compound.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>14</sub> CIN	[1][2]
Molecular Weight	183.68 g/mol	[1][2][3][4][5][6]
Appearance	White to off-white solid	[7]
Form	Solid	[1]
Optical Activity	-5.891° (C=1.00g/100ml MEOH)	[5][7]
Hydrogen Bond Donor Count	2	[3]
Topological Polar Surface Area	12.2 Å <sup>2</sup>	[3]
Complexity	116	[3][4]

## Hazard Identification and Toxicological Information

**(R)-3-Phenylpyrrolidine hydrochloride** is classified as harmful if swallowed and causes serious eye irritation.[1] It may also cause skin and respiratory irritation.[2]

GHS Hazard Classification:

Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Eye Irritation	2A	H319: Causes serious eye irritation
Skin Irritation	2	H315: Causes skin irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Toxicological Data:

Specific LD50 data for **(R)-3-Phenylpyrrolidine hydrochloride** is not readily available in the public domain. The GHS classification is based on data from similar compounds and toxicological assessments.

## Experimental Protocols

### Determination of Melting Point

Principle: The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically depress and broaden the melting range.

Methodology (Capillary Method):

- **Sample Preparation:** A small amount of the dry, powdered **(R)-3-Phenylpyrrolidine hydrochloride** is packed into a capillary tube to a height of 2-3 mm.<sup>[8]</sup> The tube is then tapped gently to ensure the sample is compact at the bottom.<sup>[8][9]</sup>
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.<sup>[8][9]</sup>
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2°C per minute, especially near the expected melting point.
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal disappears is recorded as the completion of melting. This range is the melting point of the substance.

### Determination of Solubility

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology (Shake-Flask Method):

- **Preparation:** An excess amount of **(R)-3-Phenylpyrrolidine hydrochloride** is added to a known volume of the solvent (e.g., water, ethanol) in a flask at a constant temperature.

- **Equilibration:** The flask is sealed and agitated (e.g., using a shaker bath) for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.[10]
- **Separation:** The undissolved solid is separated from the solution by centrifugation and/or filtration.[10]
- **Analysis:** The concentration of the solute in the clear, saturated solution is determined using a suitable analytical method, such as UV-Vis spectroscopy, HPLC, or gravimetric analysis after solvent evaporation. This concentration represents the solubility of the compound in that solvent at the specified temperature.

## Acute Oral Toxicity (LD50) - OECD Test Guideline 423 (Acute Toxic Class Method)

**Principle:** This method is a stepwise procedure using a limited number of animals to classify a substance's acute oral toxicity based on mortality.

**Methodology:**

- **Animal Selection:** Healthy, young adult rodents of a single sex (typically females as they are often more sensitive) are used.
- **Dosing:** A single animal is dosed at a starting dose level selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Observation:** The animal is observed for signs of toxicity and mortality for up to 14 days.
- **Stepwise Procedure:**
  - If the animal survives, two more animals are dosed at the same level.
  - If the animal dies, the next animal is dosed at a lower fixed dose level.
  - This stepwise dosing and observation continue until a clear outcome is obtained, allowing for classification into a GHS category.

## Safety and Handling Precautions

## Personal Protective Equipment (PPE)

PPE	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be necessary.

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[11]</sup> Keep away from incompatible materials such as strong oxidizing agents. Some sources recommend storing under an inert atmosphere.

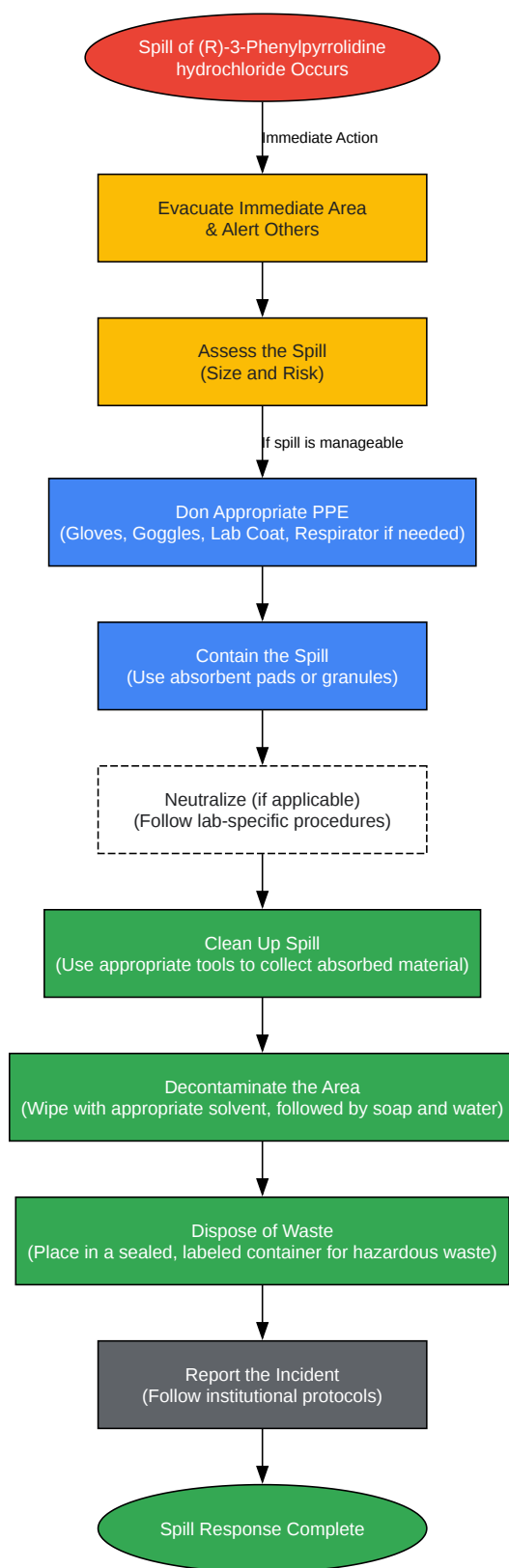
## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.

## Accidental Release and Disposal

In the event of a spill, follow the workflow outlined below. For disposal, the compound and its container must be disposed of at an approved waste disposal facility.

## Experimental Workflow: Chemical Spill Response



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Caption: Workflow for responding to a chemical spill of **(R)-3-Phenylpyrrolidine hydrochloride**.

## Biological Activity and Signaling Pathways

The pyrrolidine scaffold is a common structural motif in many biologically active compounds and approved drugs, exhibiting a wide range of activities including anticancer, antibacterial, antidiabetic, and effects on the central nervous system.[12][13][14] The specific biological activity and signaling pathways for **(R)-3-Phenylpyrrolidine hydrochloride** are not well-defined in publicly available literature. Its structural similarity to other phenylpyrrolidine derivatives suggests potential interactions with various receptors and enzymes in the central nervous system.[15] Further research is required to elucidate its precise mechanism of action. The pyrrolidine ring can influence a molecule's stereochemistry and physicochemical properties, such as solubility, which are critical for its pharmacokinetic profile.[12][16][17]

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

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